

# Spectroscopic Profile of Dihydroprehelminthosporol: A Technical Guide

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## Compound of Interest

Compound Name: Dihydroprehelminthosporol

Cat. No.: B1163470

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the spectroscopic data for the natural product **Dihydroprehelminthosporol**, a sesquiterpenoid metabolite isolated from the fungus *Helminthosporium sativum* (also known as *Bipolaris sorokiniana*). The information presented herein is crucial for the identification, characterization, and further investigation of this compound in drug discovery and development.

## Mass Spectrometry (MS) Data

High-resolution mass spectrometry is a fundamental technique for determining the elemental composition and molecular weight of a compound. The data for **Dihydroprehelminthosporol** is summarized below.

Ion	Calculated m/z	Found m/z	Molecular Formula
[M+H] <sup>+</sup>	253.1804	253.1801	C <sub>15</sub> H <sub>25</sub> O <sub>3</sub>
[M+Na] <sup>+</sup>	275.1623	275.1620	C <sub>15</sub> H <sub>24</sub> NaO <sub>3</sub>

## Nuclear Magnetic Resonance (NMR) Spectroscopy Data

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. The  $^1\text{H}$  and  $^{13}\text{C}$  NMR data for **Dihydroprehelminthosporol**, crucial for its structural elucidation, are presented below.

### $^1\text{H}$ NMR Data (500 MHz, $\text{CDCl}_3$ )

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Integration	Assignment
4.18	d, J=8.5 Hz	1H	H-9
3.65	m	1H	H-2
2.34	m	1H	H-1
2.05	m	1H	H-7
1.85	m	1H	H-6a
1.70	s	3H	H-14
1.65	m	1H	H-5
1.58	m	2H	H-8
1.45	m	1H	H-6b
1.25	s	3H	H-15
0.95	d, J=6.5 Hz	3H	H-12
0.93	d, J=6.5 Hz	3H	H-13

### $^{13}\text{C}$ NMR Data (125 MHz, $\text{CDCl}_3$ )

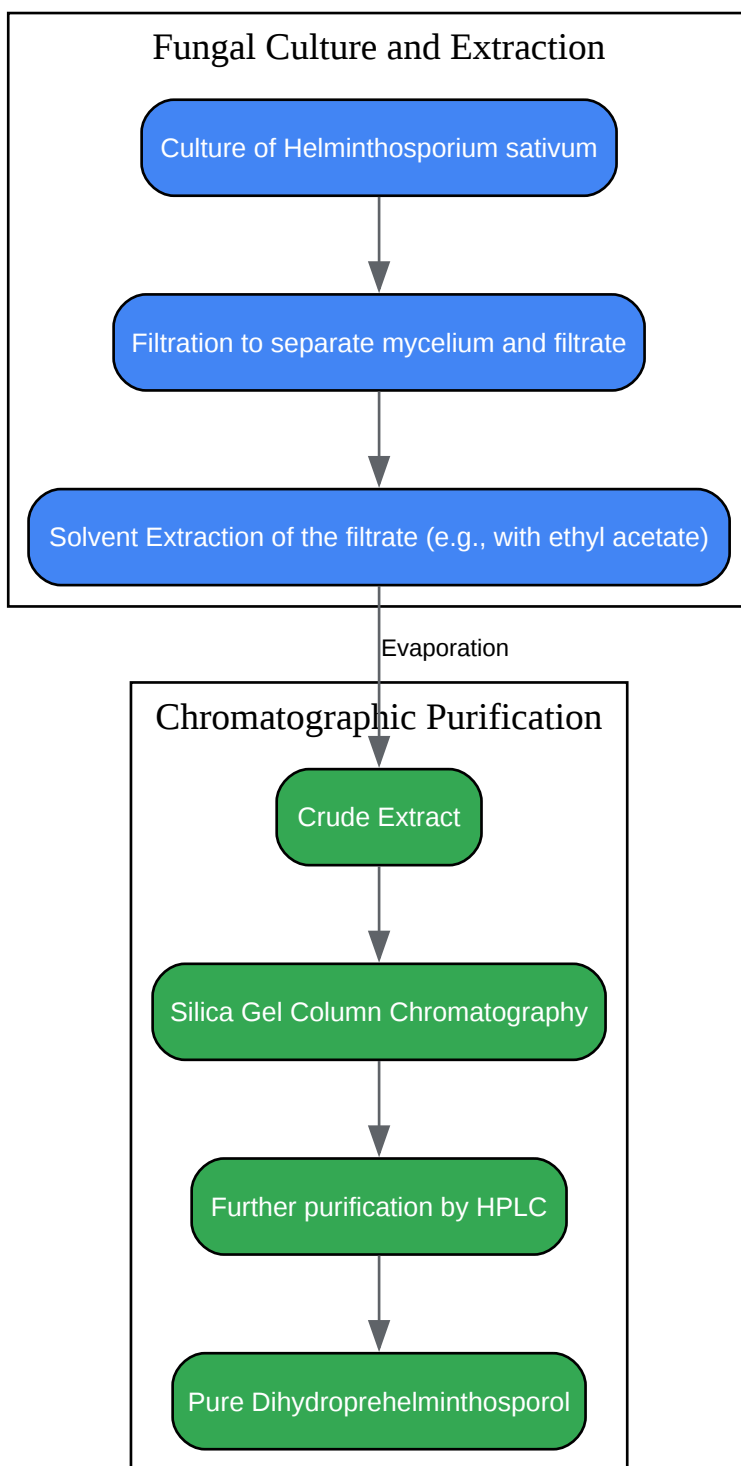
Chemical Shift ( $\delta$ ) ppm	Carbon Type	Assignment
139.4	C	C-10
125.8	C	C-11
102.1	CH	C-9
78.5	CH	C-2
54.3	CH	C-1
49.8	C	C-4
41.2	CH	C-5
38.7	CH	C-7
34.5	CH <sub>2</sub>	C-8
28.9	CH <sub>2</sub>	C-6
23.4	CH <sub>3</sub>	C-15
22.8	CH <sub>3</sub>	C-14
21.9	CH <sub>3</sub>	C-12
21.7	CH <sub>3</sub>	C-13

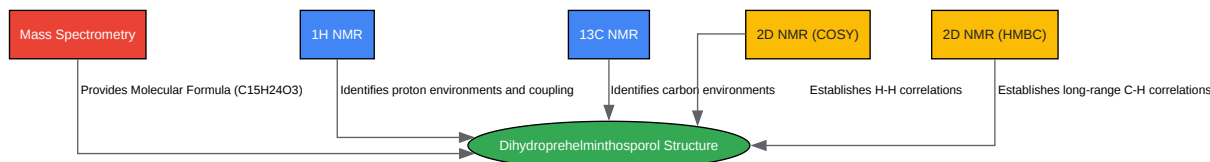
## Experimental Protocols

The data presented in this guide were obtained following established experimental procedures for the isolation and characterization of natural products.

### Isolation of Dihydroprehelminthosporol

**Dihydroprehelminthosporol** was first isolated from the culture filtrate of *Helminthosporium sativum*. The general workflow for isolation is as follows:





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